

Henatinib preclinical antitumor activity

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Compound Focus: Henatinib

CAS No.: 1239269-51-2

Cat. No.: S548092

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How to Locate Preclinical Data

Should "**Henatinib**" be a development code or a compound with an alternative name, you may find data through these avenues:

- **Search Published Literature and Patents:** Conduct a thorough search on major scientific databases using "**Henatinib**" and potential synonyms. The most relevant data is often found in **original research articles** and **patent applications**, which detail experimental findings to support intellectual property claims.
- **Consult Drug Development Databases:** Investigate specialized drug development and pharmaceutical industry databases that track compounds from early discovery through clinical trials.

Preclinical Kinase Inhibitor Evaluation Framework

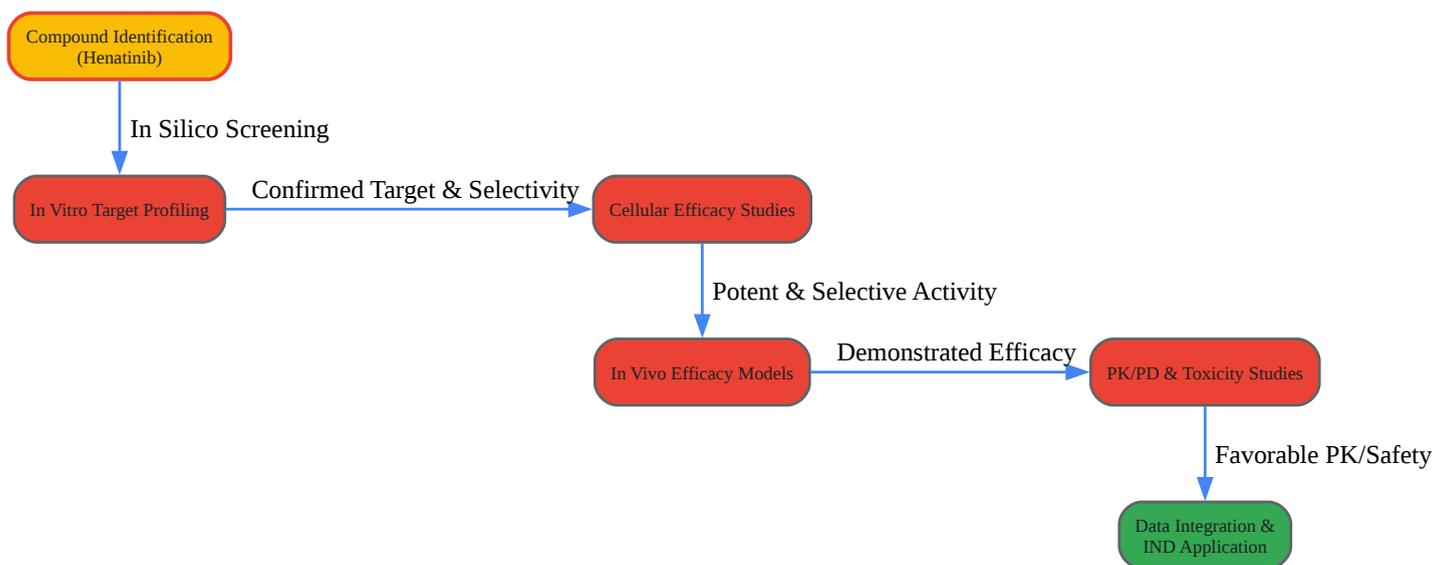
While data on "**Henatinib**" is unavailable, preclinical evaluation of kinase inhibitors for cancer therapy typically involves the following pillars of investigation. The table below outlines the standard assessment areas you can expect to find for a kinase inhibitor in development.

Assessment Area	Commonly Used Experimental Models & Assays	Key Data Points Measured
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| **Primary Target Profiling** | • **In vitro kinase assays** (e.g., radiometric, fluorescence-based) • **Surface plasmon resonance (SPR)** • **Cellular phosphorylation assays** (Western blot, ELISA) | • **IC50/Kd values** for primary target • **Selectivity profile** across the kinome (e.g., percentage of kinases inhibited at 1 μ M) || **Cellular Efficacy** | • **Cell proliferation assays** (MTT, CCK-8) on cancer cell lines • **Clonogenic survival assays** • **Apoptosis assays** (Annexin V/PI staining, caspase activation) • **Cell cycle analysis** (flow cytometry) | • **IC50/GI50** for cell growth inhibition • **Dose-response curves** • **Mechanistic validation** (e.g., target modulation in cells) || **In Vivo Antitumor Activity** | • **Mouse xenograft models** (subcutaneous or orthotopic) • **Patient-derived xenograft (PDX) models** • **Syngeneic mouse models** (for immuno-oncology assessment) | • **Tumor volume inhibition** (TGI %) • **Body weight changes** (as a toxicity indicator) • **Pharmacokinetic/Pharmacodynamic (PK/PD) relationships** || **Pharmacokinetics & Toxicity** | • **In vitro metabolic stability assays** (microsomes, hepatocytes) • **In vivo PK studies** in rodents • **Repeat-dose toxicity studies** in rodents | • **Half-life ($t_{1/2}$), Cmax, AUC** • **Maximum Tolerated Dose (MTD)** • **Observations of adverse effects** |

Experimental Workflow Overview

The following diagram illustrates a generalized preclinical development workflow for a small molecule kinase inhibitor, integrating the key areas of assessment from the table above.



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Preclinical workflow for a kinase inhibitor

Suggested Next Steps

Given that "**Henatinib**" does not appear to be a compound with publicly available data, your research may be at the frontier of discovery.

- **Verify the Compound Name:** Double-check the spelling and nomenclature. The intended compound might have a different official name or code (e.g., a development code from a specific pharmaceutical company).
- **Explore Similar Compounds:** The search results did contain extensive information on other kinase inhibitors (e.g., Imatinib, Nilotinib, Lenvatinib) [1] [2] [3]. Studying these can provide a strong foundational understanding of the mechanisms and profiling data typical for this drug class.

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References

1. Hepatic arterial infusion chemotherapy plus lenvatinib and ... [pubmed.ncbi.nlm.nih.gov]
2. Non-Kinase Off-Target Inhibitory Activities of Clinically ... [pmc.ncbi.nlm.nih.gov]
3. Kinase Inhibitors and Kinase-Targeted Cancer Therapies [mdpi.com]

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